

Application Notes and Protocols for CC-115 Hydrochloride in IC50 Determination

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Compound of Interest

Compound Name: CC-115 hydrochloride

Cat. No.: B1139457

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Introduction

CC-115 hydrochloride is a potent and selective dual inhibitor of mammalian target of rapamycin (mTOR) and DNA-dependent protein kinase (DNA-PK).[1][2] This dual inhibitory action makes it a compound of significant interest in oncology research, as it simultaneously targets pathways involved in cell growth, proliferation, and DNA damage repair.[3][4] These application notes provide a comprehensive overview of CC-115, including its mechanism of action, IC50 values in various cancer cell lines, and detailed protocols for determining its half-maximal inhibitory concentration (IC50).

Mechanism of Action

CC-115 exerts its anti-neoplastic activity by inhibiting two key enzymes:

- **mTOR:** A serine/threonine kinase that acts as a central regulator of cell growth, proliferation, metabolism, and survival. CC-115 inhibits both mTOR complex 1 (mTORC1) and mTORC2. [2][5][6]
- **DNA-PK:** A serine/threonine protein kinase crucial for the non-homologous end joining (NHEJ) pathway, a major mechanism for repairing DNA double-strand breaks.[3][7]

By inhibiting both mTOR and DNA-PK, CC-115 can suppress tumor growth and induce apoptosis, particularly in cancer cells with deficiencies in other DNA repair pathways, such as those with non-functional ATM.[\[3\]](#)[\[4\]](#)

Data Presentation: IC50 Values of CC-115

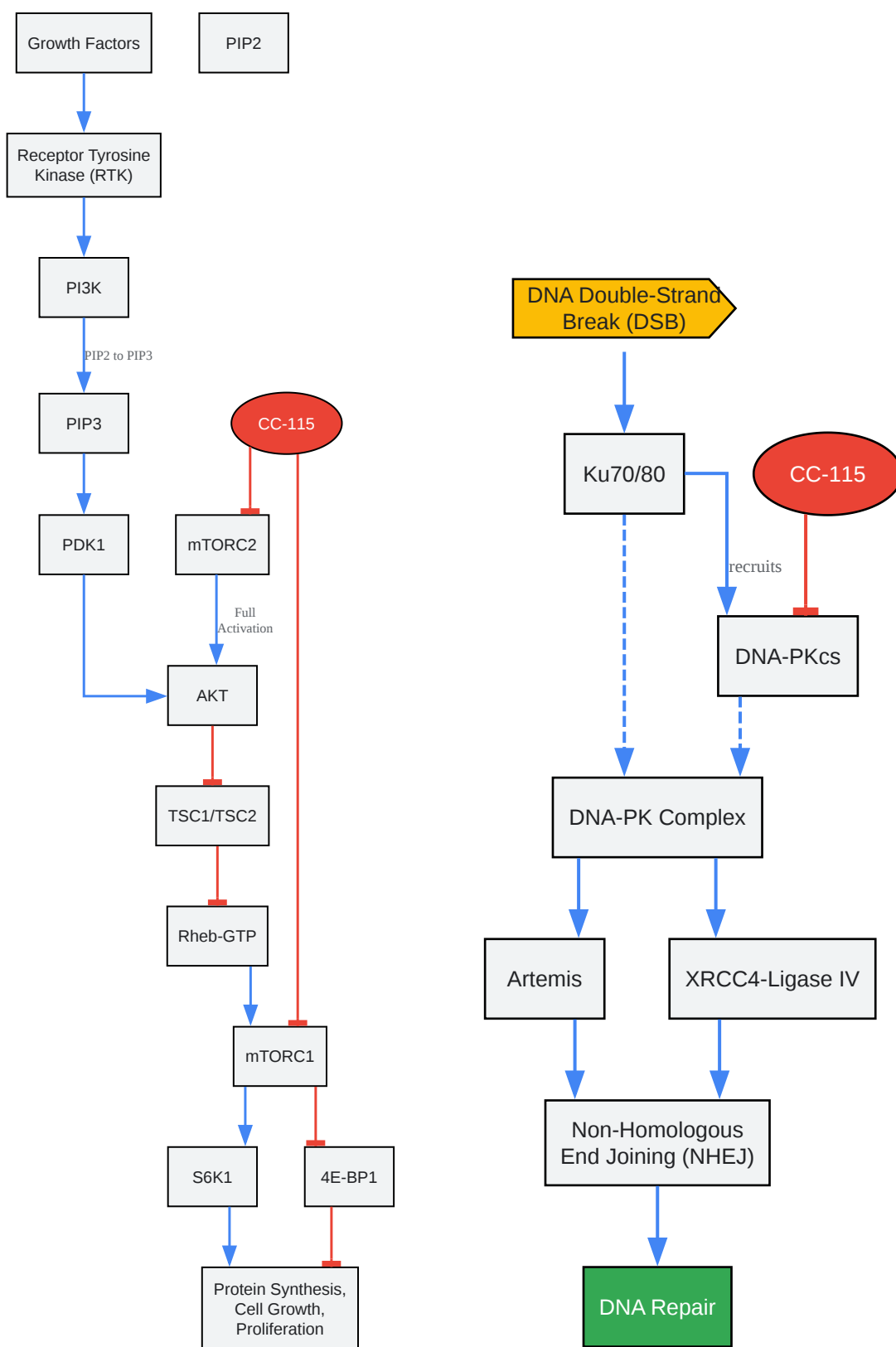
The following tables summarize the reported IC50 values for CC-115 against its primary kinase targets and various cancer cell lines. These values highlight the compound's potency and context-dependent efficacy.

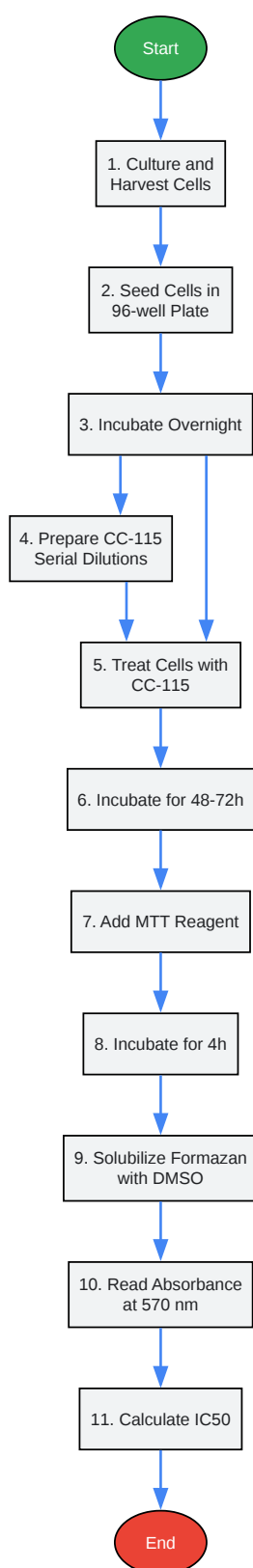
| Target Kinase | IC50 (nM) | Reference |
|---------------|-----------|---|
| DNA-PK | 13 | [1] [5] |
| mTOR | 21 | [1] [5] |
| PI3K-alpha | 850 | [5] |
| ATM | >30,000 | [5] |
| ATR | >30,000 | [5] |

| Cell Line | Cancer Type | IC50 (μM) | Reference |
|------------------------------------|----------------------------|-------------------------------|---|
| PC-3 | Prostate Cancer | 0.138 | [2] [5] |
| CLL (Chronic Lymphocytic Leukemia) | Leukemia | 0.51 | [1] |
| Healthy B Cells | Normal | 0.93 | [1] |
| 786-O | Renal Cell Carcinoma | 1-5 | [8] |
| pCan1 | Non-Small Cell Lung Cancer | 0.1 (effective concentration) | [9] |

Signaling Pathway Diagrams

The following diagrams illustrate the signaling pathways targeted by CC-115.





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